

An In-depth Technical Guide on (S)-N-FMoc-2-(6'-heptenyl)alanine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-N-FMoc-2-(6'-heptenyl)alanine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **(S)-N-FMoc-2-(6'-heptenyl)alanine**, a key building block in the synthesis of stapled peptides. This document is intended to serve as a valuable resource for researchers and professionals in the fields of peptide chemistry, drug discovery, and development.

Core Chemical Properties

(S)-N-FMoc-2-(6'-heptenyl)alanine is a synthetic amino acid derivative. The presence of the fluorenylmethyloxycarbonyl (Fmoc) protecting group makes it suitable for use in Fmoc-based solid-phase peptide synthesis (SPPS). The 6'-heptenyl side chain provides a terminal alkene functionality, which is essential for the formation of hydrocarbon staples in peptides through ring-closing metathesis (RCM).

Physicochemical Data

A summary of the key physicochemical properties of **(S)-N-FMoc-2-(6'-heptenyl)alanine** is presented in the table below. It is important to note that some of these properties are predicted and may vary slightly from experimentally determined values.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₉ NO ₄	MedChemExpress[1], ChemicalBook[2]
Molecular Weight	407.50 g/mol	MedChemExpress[1], ChemicalBook[2]
CAS Number	1311933-83-1	ChemicalBook[2]
Appearance	Off-white to light yellow solid	ChemicalBook[2]
Predicted Boiling Point	613.4 ± 55.0 °C	ChemicalBook[2]
Predicted Density	1.154 ± 0.06 g/cm ³	ChemicalBook[2]
Predicted pKa	3.94 ± 0.41	ChemicalBook[2]
Storage Conditions	2-8°C, stored under nitrogen	ChemicalBook[2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **(S)-N-FMoc-2-(6'-heptenyl)alanine**. Representative data can be obtained from commercial suppliers such as MedChemExpress, which provides access to ¹H NMR, RP-HPLC, and Mass Spectrometry data for this compound.

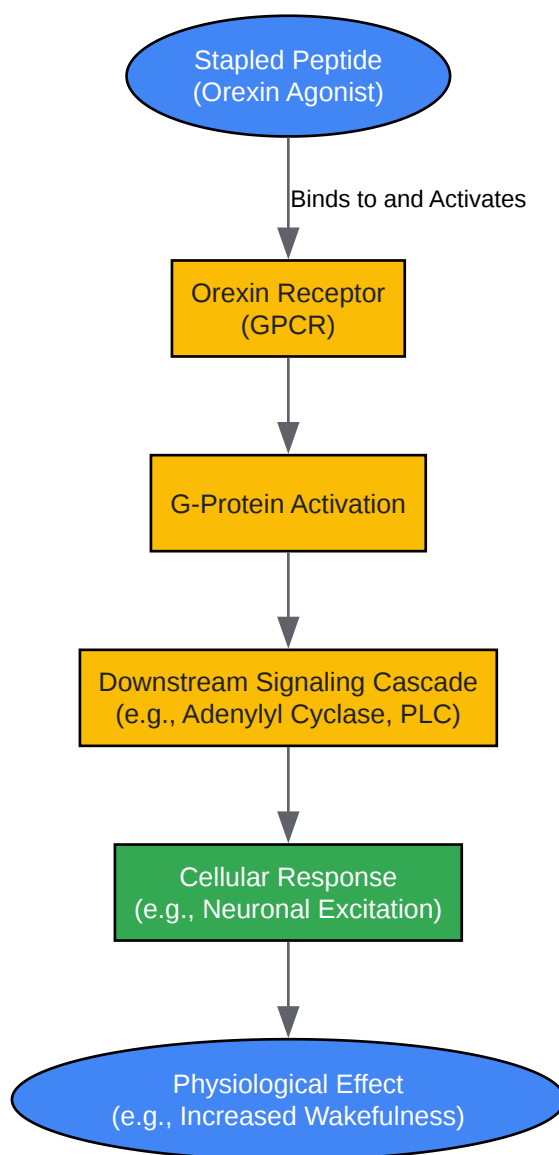
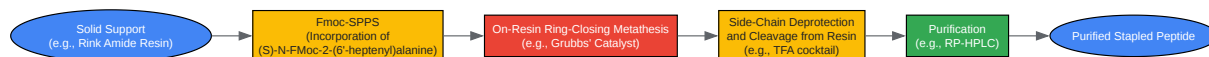
Experimental Protocols

The following sections detail the experimental procedures for the synthesis of **(S)-N-FMoc-2-(6'-heptenyl)alanine** and its application in stapled peptide synthesis.

Synthesis of (S)-N-FMoc-2-(6'-heptenyl)alanine

A specific, detailed experimental protocol for the synthesis of **(S)-N-FMoc-2-(6'-heptenyl)alanine** is not readily available in the public domain. However, a general method for the asymmetric synthesis of similar α,α-disubstituted non-natural amino acids bearing olefinic tethers can be adapted. One such method involves the use of a benzylproplylaminobenzophenone (BPB)-based chiral auxiliary.

Representative Synthesis Workflow:



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References

- 1. peptide.com [peptide.com]
- 2. consensus.app [consensus.app]
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